Personal protective equipment for handling AS2863619

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Compound of Interest

Compound Name:	*AS2863619*
Cat. No.:	*B605613*

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Essential Safety and Handling Guide for **AS2863619**

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **AS2863619**. The following procedures are based on best practices for handling potent, small-molecule compounds in a laboratory setting, as specific safety data for **AS2863619** is not readily available.

Personal Protective Equipment (PPE)

When handling **AS2863619**, a comprehensive PPE strategy is crucial to minimize exposure and ensure personal safety. The minimum required PPE for handling this and other potent research chemicals includes a lab coat, protective eyewear, long pants, and closed-toe shoes. [1][2]

Table 1: Recommended Personal Protective Equipment for Handling **AS2863619**

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Protection Type	Equipment	Specification and Use
Body Protection	Lab Coat	A standard cotton or poly-cotton lab coat is sufficient for general handling. For tasks with a higher risk of splashes, a fluid-resistant coat should be considered.[3]
Hand Protection	Disposable Nitrile Gloves	Nitrile gloves provide adequate protection for incidental contact.[1] If prolonged contact is anticipated or if handling solutions of AS2863619, double-gloving is recommended.[1] Gloves should be changed immediately if contaminated.
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Safety glasses with side shields are the minimum requirement.[1] When there is a splash hazard, such as when preparing solutions, chemical splash goggles should be worn.[3] For tasks with a significant splash risk, a face shield should be used in conjunction with goggles.[1][3]
Respiratory Protection	Not generally required	For handling the solid compound where aerosolization is possible, a respirator may be necessary. All handling of the solid should be performed in a certified chemical fume hood to minimize inhalation risk.[4][5]

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Operational and Disposal Plans

A systematic approach to handling and disposal is critical to maintaining a safe laboratory environment.

Operational Plan

- Preparation and Handling:
  - All work with **AS2863619**, especially when in powdered form, should be conducted in a well-ventilated area, preferably within a chemical fume hood to prevent inhalation of any airborne particles.[4][5]
  - Before use, carefully read the label on the container twice to ensure you have the correct substance.[4][6]
  - When preparing solutions, add the solid to the solvent slowly to avoid splashing.
  - Avoid direct contact with the skin, eyes, and clothing.[4]
  - After handling, wash hands thoroughly with soap and water, even if gloves were worn.[4]
- Storage:
  - Store **AS2863619** in a cool, dry, and well-ventilated area.
  - Keep the container tightly sealed when not in use.
  - Segregate from incompatible materials. As a general practice, store potent compounds separately from other chemicals.

Disposal Plan

The disposal of **AS2863619** and any contaminated materials must adhere to institutional and local regulations for hazardous chemical waste.[7]

- Waste Segregation:

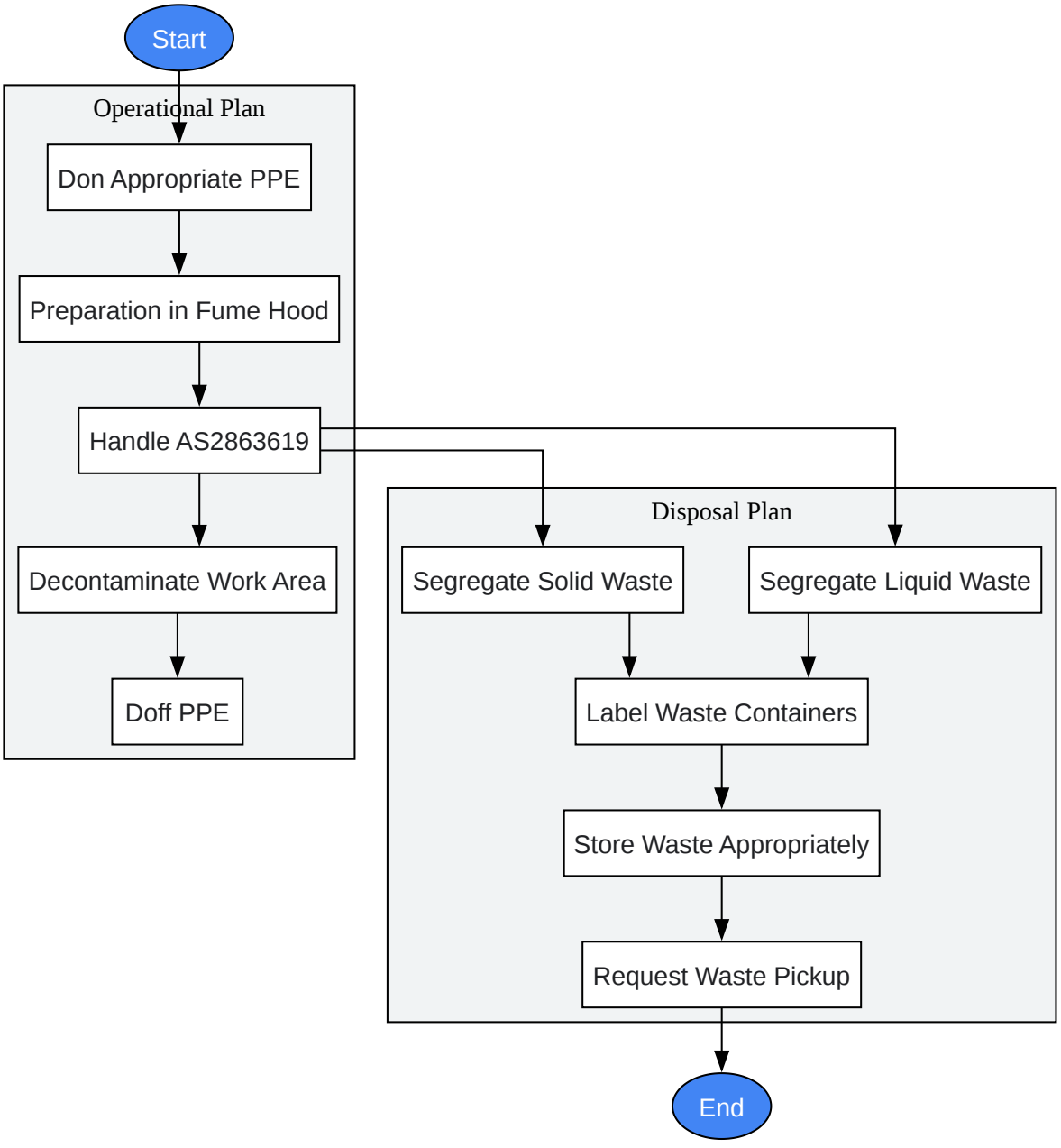
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- All solid waste contaminated with **AS2863619** (e.g., weighing paper, pipette tips, gloves) should be collected in a designated, clearly labeled hazardous waste container.
- Liquid waste containing **AS2863619** should be collected in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless permitted by your institution's hazardous waste program.[8]

- Container Management:
  - Waste containers must be kept closed except when adding waste.[9]
  - Ensure waste containers are properly labeled with "Hazardous Waste" and the chemical name.
- Disposal Procedure:
  - Follow your institution's procedures for the pickup and disposal of hazardous chemical waste.[9]
  - Do not dispose of **AS2863619** down the drain or in the regular trash.[4][7]

Below is a logical workflow for the handling and disposal of **AS2863619**.

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Fig. 1: Workflow for Handling and Disposal of **AS2863619**.

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Experimental Protocols

AS2863619 is a potent inhibitor of cyclin-dependent kinases 8 and 19 (CDK8/19) and is used to induce the expression of Foxp3 in T cells, effectively converting them into regulatory T cells (Tregs).

In Vitro Induction of Foxp3 in T cells

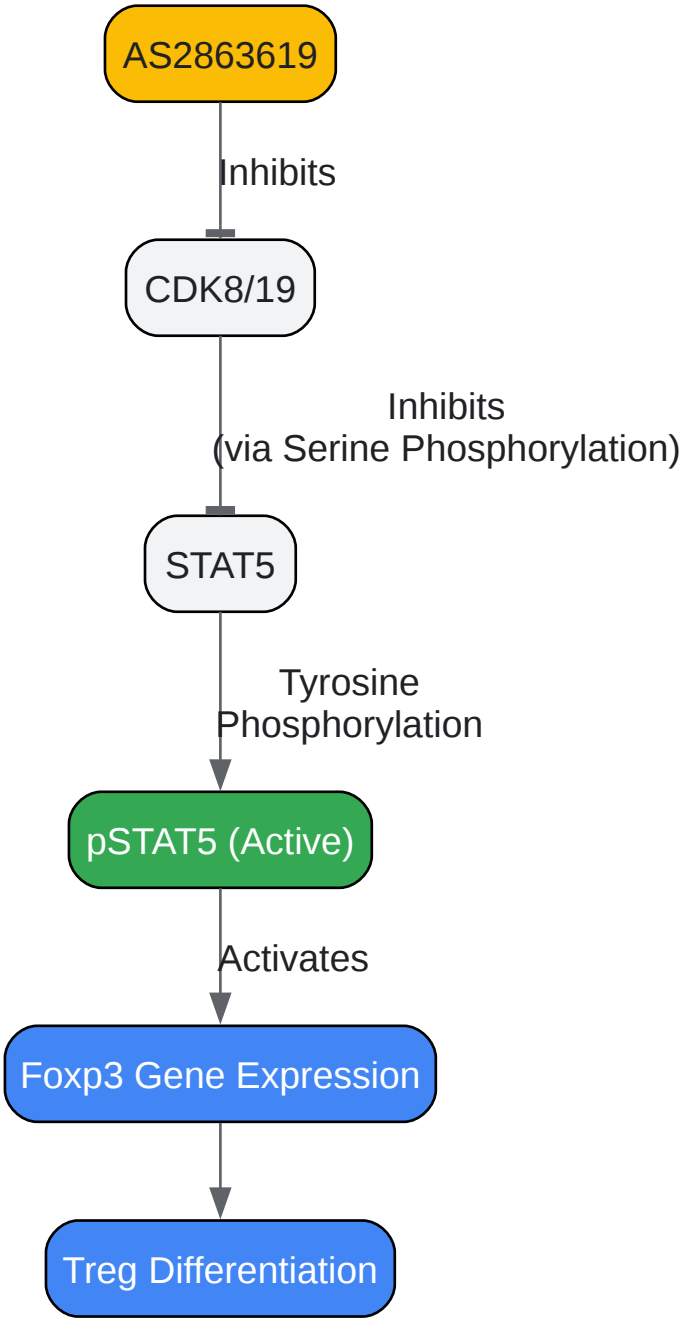
Objective: To induce the expression of Foxp3 in conventional T cells (Tconv) to generate induced regulatory T cells (iTregs).

Methodology:

- Isolate CD4+ or CD8+ T cells from the appropriate source (e.g., mouse spleen, human peripheral blood).
- Culture the isolated T cells in a suitable medium supplemented with anti-CD3/CD28 monoclonal antibody-coated beads and IL-2.
- Add **AS2863619** to the cell culture at the desired concentration. A typical concentration used in studies is around 1 µM.
- Incubate the cells for a period of 3 to 5 days.
- Following incubation, harvest the cells and analyze for the expression of Foxp3 using techniques such as flow cytometry or quantitative PCR.

The signaling pathway by which **AS2863619** is proposed to induce Foxp3 expression is detailed below.

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- To cite this document: BenchChem. [Personal protective equipment for handling AS2863619]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605613/docs#personal-protective-equipment-for-handling-as2863619]

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